Mechanistic Profiling of Thiamine Disulfide Hydrate Intestinal Absorption using Caco-2 Monolayers

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Compound of Interest

Compound Name: *Thiamine Disulfide Hydrate*

Cat. No.: *B8003612*

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Abstract & Strategic Rationale

Thiamine Disulfide Hydrate (TDS) is a lipophilic disulfide derivative of Vitamin B1 (Thiamine). [1] Unlike Thiamine Hydrochloride (Thiamine HCl), which relies on saturable, carrier-mediated active transport (via THTR-1/2, SLC19A2/3), TDS is designed to bypass these rate-limiting pathways through passive diffusion. Once absorbed, it is reduced intracellularly to active thiamine.

This Application Note provides a rigorous protocol for evaluating the permeability, transport mechanism, and intracellular reduction of TDS in Caco-2 cells. This model is the "gold standard" for predicting human intestinal absorption.

Key Experimental Objectives:

- Validate Transport Mechanism: Confirm passive diffusion (linear kinetics) vs. saturable active transport.

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- Assess Metabolic Conversion: Quantify the reduction of TDS to free thiamine during transepithelial passage.
- Determine Permeability Coefficient (

  ): Calculate the rate of absorption to predict in vivo bioavailability.

Material Preparation & Solubility

Challenge: TDS is sparingly soluble in water but highly soluble in lipids/organic solvents.
Solution: Use a high-concentration DMSO stock, diluted to physiological conditions.

Stock Solution Protocol

Component	Concentration	Preparation Method	Storage
Thiamine Disulfide Hydrate	50 mM	Dissolve 19.3 mg TDS (MW ~386.5 g/mol) in 1.0 mL sterile DMSO. Vortex until clear.	-20°C (Aliquot to avoid freeze-thaw)
Thiamine HCl (Control)	50 mM	Dissolve 16.9 mg in 1.0 mL Water.	-20°C

Transport Buffer (Working Solution)

- Base Buffer: Hank's Balanced Salt Solution (HBSS) with 25 mM HEPES or MES.
- Apical Buffer (Donor): HBSS + 10 mM MES, adjusted to pH 6.5 (Mimics Jejunum microclimate).
- Basolateral Buffer (Receiver): HBSS + 25 mM HEPES, adjusted to pH 7.4 (Mimics Plasma).
- Final TDS Concentration: Dilute Stock 1:1000 to 1:500 to achieve 50–100 µM.
  - Critical Check: Final DMSO concentration must be ≤ 0.5% (v/v) to prevent monolayer damage.

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Caco-2 Cell Culture & Differentiation

Successful transport assays depend entirely on the integrity of the monolayer (Tight Junctions).

- Seeding Density:

  cells/cm² on Polycarbonate Transwell® inserts (0.4 µm pore size).

- Culture Duration: 21–24 days post-seeding.
- Validation Parameter: Transepithelial Electrical Resistance (TEER) must be > 300 Ω·cm² before use.
- Lucifer Yellow Test: Perform on control wells to ensure paracellular leakage is < 1% per hour.

Experimental Protocol: Apical-to-Basolateral Transport

This workflow measures the absorption of TDS from the intestinal lumen (Apical) to the blood (Basolateral).

Step-by-Step Methodology

- Equilibration:
  - Remove culture medium. Wash monolayers 2x with pre-warmed HBSS (37°C).
  - Incubate with blank Transport Buffer for 20 mins to equilibrate pH.
- Treatment Initiation (T=0):
  - Apical Chamber (Donor): Add 500 µL of TDS Working Solution (e.g., 50 µM in HBSS pH 6.5).
  - Basolateral Chamber (Receiver): Add 1500 µL of blank HBSS pH 7.4.
  - Controls: Include Thiamine HCl (50 µM) as a positive control for active transport.
- Incubation:

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- Place plate in an orbital shaker (50 rpm) at 37°C / 5% CO_2.
- Why Shaking? Reduces the Unstirred Water Layer (UWL) which can artificially limit the diffusion of lipophilic compounds like TDS.

- Sampling:
  - Collect 100 µL from the Basolateral chamber at 15, 30, 60, and 90 minutes.
  - Replenishment: Immediately replace the removed volume with 100 µL of fresh, pre-warmed HBSS pH 7.4 to maintain hydrostatic pressure.
- Sample Stabilization (Critical):
  - Transfer samples to tubes containing 10 µL of 10% Trichloroacetic Acid (TCA) or 0.1 M HCl.
  - Reasoning: Thiamine is unstable at alkaline pH (Basolateral pH 7.4). Acidification prevents degradation.

Mechanistic Validation (Inhibition Assay)

To prove TDS bypasses active transport, run a parallel set of wells with Amiloride (1 mM) in the Apical buffer.

- Thiamine HCl + Amiloride: Transport should be significantly inhibited (Amiloride blocks THTR-1/2).
- TDS + Amiloride: Transport should remain unchanged (Passive diffusion is transporter-independent).

Analytical Detection: HPLC-Fluorescence (Thiochrome Method)

Since TDS is reduced to thiamine in the cytosol, the receiver chamber will contain a mix of TDS and Thiamine. The Thiochrome assay detects free Thiamine.

Sample Processing:

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- Reduction Step: Treat half of the sample with Cysteine or DTT (5 mM) for 10 min to reduce any intact TDS to Thiamine.
- Derivatization: Add Potassium Ferricyanide (oxidizing agent) in alkaline solution (NaOH). This converts Thiamine to highly fluorescent Thiochrome.
- Detection: Excitation 365 nm / Emission 435 nm.

Note: Comparing the "Reduced" vs. "Non-Reduced" samples allows you to calculate the ratio of Intact TDS vs. Metabolized Thiamine.

Data Analysis & Visualization

Calculation: Apparent Permeability ( )

- dQ/dt: Rate of permeation (µmol/sec), derived from the slope of the Cumulative Amount vs. Time plot.
- A: Surface area of the filter (cm^2).
- : Initial apical concentration (µM).

Expected Results Table

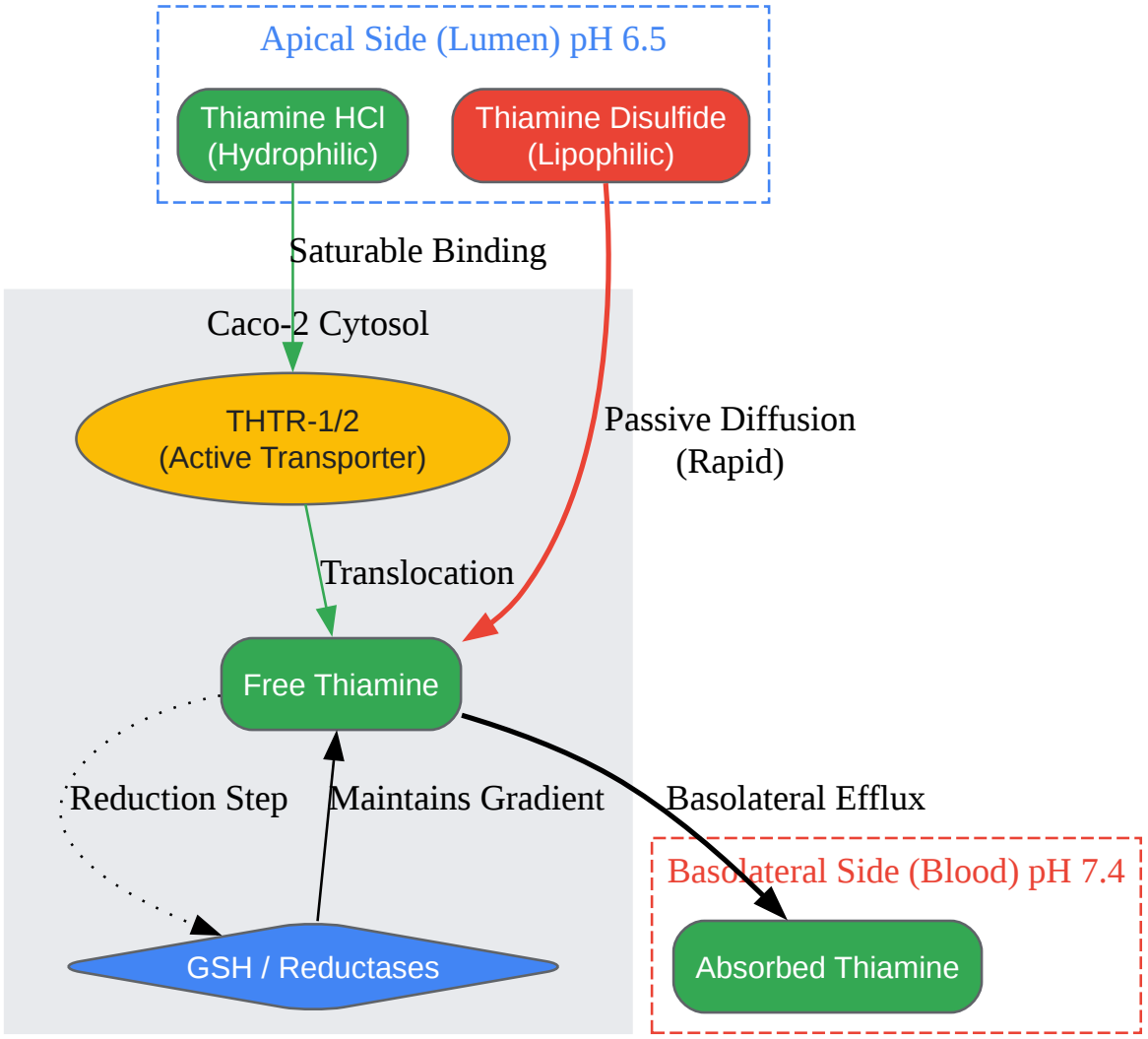
Compound	Mechanism	(cm/s)	Effect of Amiloride	Metabolic Fate
Thiamine HCl	Active (THTR-1/2)	0.5 – 2.0 (Saturable)	Inhibited	Transported as Thiamine
Thiamine Disulfide	Passive Diffusion	10.0 – 30.0 (High)	No Effect	Reduced to Thiamine in cytosol
Lucifer Yellow	Paracellular	< 0.5	No Effect	None (Integrity Marker)

Pathway & Workflow Visualization

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Figure 1: Transport Mechanism & Intracellular Reduction

This diagram illustrates the differing pathways of Thiamine HCl (Active) vs. TDS (Passive) and the intracellular reduction event.

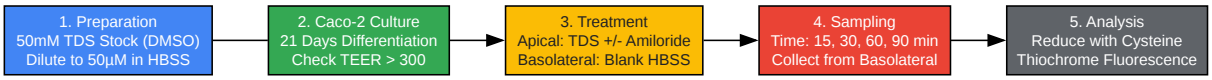


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Caption: Mechanistic pathway showing TDS bypassing the rate-limiting THTR transporter via passive diffusion, followed by intracellular reduction to active thiamine.

Figure 2: Experimental Workflow

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Caption: Step-by-step experimental workflow for Thiamine Disulfide transport assay.

References

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